

A Technical Guide to the Synthesis of 2-Hydroxypentanal

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Compound of Interest

Compound Name: 2-Hydroxypentanal

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This in-depth technical guide details the synthesis of **2-hydroxypentanal**, a valuable chiral building block in organic synthesis. The document outlines the primary synthetic methodologies, reaction mechanisms, and detailed experimental protocols. Quantitative data is presented in structured tables for clarity, and reaction pathways are visualized using Graphviz diagrams.

Introduction

2-Hydroxypentanal, an alpha-hydroxy aldehyde, is a key intermediate in the synthesis of various pharmaceuticals and biologically active molecules. Its bifunctional nature, possessing both a hydroxyl and an aldehyde group, allows for diverse chemical transformations, making it a versatile precursor in complex molecular architectures. This guide explores the primary synthetic routes to this compound, focusing on reaction mechanisms and practical experimental procedures.

Synthetic Methodologies and Reaction Mechanisms

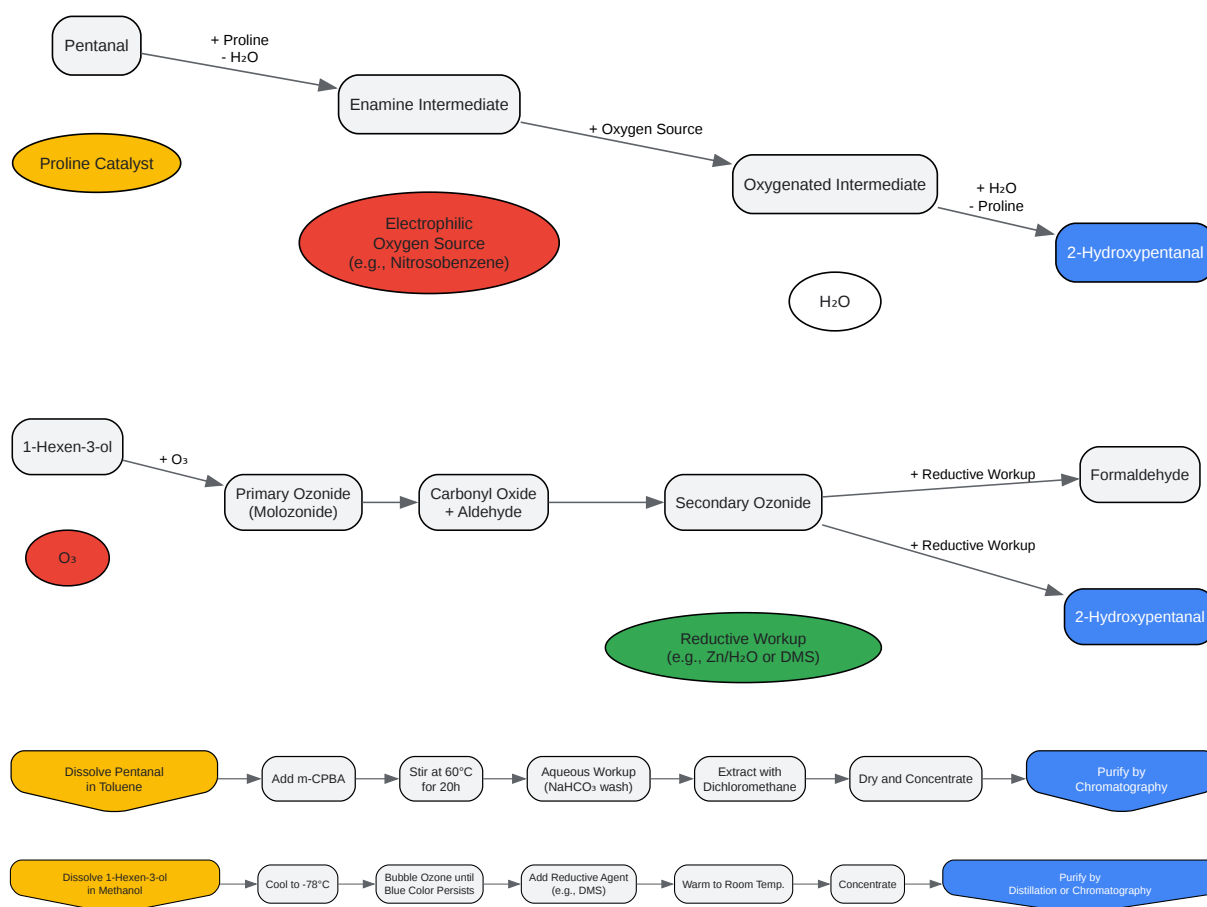
The synthesis of **2-hydroxypentanal** can be principally achieved through two main strategies: the direct alpha-hydroxylation of pentanal and the oxidative cleavage of a suitable precursor, such as 1-hexen-3-ol, via ozonolysis.

Alpha-Hydroxylation of Pentanal

The direct introduction of a hydroxyl group at the alpha-position of pentanal is an atom-economical and straightforward approach. This transformation can be accomplished using various oxidizing agents, with organocatalytic methods offering the potential for enantioselective synthesis.

Reaction Mechanism: Organocatalytic Alpha-Hydroxylation

A common approach involves the use of an organocatalyst, such as proline, which reacts with the pentanal to form a nucleophilic enamine intermediate. This intermediate then attacks an electrophilic oxygen source, followed by hydrolysis to yield the desired **2-hydroxypentanal** and regenerate the catalyst.



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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com